

Physicochemical Properties: Melting Point

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| Compound of Interest | | |
|----------------------|---------------------|-----------|
| Compound Name: | 5-Bromopyridin-2-ol | |
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5-Bromopyridin-2-ol, also known as 5-Bromo-2(1H)-pyridinone, is an off-white to yellow-brown crystalline powder.[1][2] It is utilized as a biochemical reagent in life science research.[2] [3] The melting point is a crucial physical property for the identification and purity assessment of this compound.[4] Pure crystalline substances typically exhibit a sharp, well-defined melting point, while impurities can lead to a depression and broadening of the melting range.[4]

Reported Melting Point Data

The experimentally determined melting point of **5-Bromopyridin-2-ol** is consistently reported within a narrow range, as summarized in the table below.

| Chemical Name | CAS Number | Reported Melting Point (°C) | Source |
|-------------------------------|------------|--------------------------------|-----------|
| 5-Bromopyridin-2-ol | 13466-38-1 | 180-183 | [1][2][5] |
| 5-Bromo-2- hydroxypyridine | 13466-38-1 | 178-182 | [6] |

Experimental Protocols for Melting Point Determination

The melting point of a solid organic compound like **5-Bromopyridin-2-ol** can be accurately determined using several standard laboratory techniques. The most common methods are the capillary method and Differential Scanning Calorimetry (DSC).



Capillary Melting Point Determination

This is the most common and basic method for determining the melting point of a solid.[7] The principle involves heating a small sample in a capillary tube at a controlled rate and observing the temperature at which it transitions from a solid to a liquid.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube with heating oil.[4]
- Glass capillary tubes (one end sealed).[8]
- Thermometer.
- Sample of 5-Bromopyridin-2-ol (must be dry and in powdered form).[7][8]

Procedure:

- Sample Preparation:
 - Ensure the 5-Bromopyridin-2-ol sample is completely dry, as residual solvent can act as an impurity and affect the melting range.[8]
 - Load a small amount of the powdered sample into the open end of a capillary tube.[8][9]
 - Compact the sample at the sealed bottom of the tube by gently tapping the tube on a hard surface or by dropping it through a long glass tube.[8][10] The final packed height of the sample should be 2-3 mm to avoid an artificially broad melting range.[8][9]
- Determination with a Melting Point Apparatus:
 - Insert the capillary tube into the heating block of the apparatus.
 - If the approximate melting point is unknown, perform a rapid preliminary determination by heating at a rate of 4-5°C per minute.[9]
 - For an accurate measurement, allow the block to cool to at least 20°C below the approximate melting point.[9]



- Begin heating at a slow, controlled rate, typically 1-2°C per minute, when the temperature is about 15°C below the expected melting point.[4][8]
- Observe the sample through the magnifying eyepiece.[7]
- Observation and Recording:
 - Record the temperature at the onset of melting, which is when the first drop of liquid becomes visible.[8][9] The solid may shrink or glisten just before melting.[8]
 - Record the temperature when the entire sample has completely melted into a transparent liquid.[8][9]
 - The recorded range between these two temperatures is the melting point range of the sample.
 - Perform the measurement at least twice with fresh samples to ensure reproducibility.

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that provides highly precise data on the thermal properties of a material.[11] It measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.[12] This allows for the detection of phase transitions, such as melting.[13]

Principle: A sample of known mass is heated at a controlled rate, and the change in its heat capacity is tracked as a change in heat flow.[13] When the sample melts, it absorbs energy (an endothermic process), which is detected by the instrument. The result is a peak on the DSC curve, from which the melting point (Tm) and the enthalpy of fusion can be determined.[13] For pure organic compounds, the melting point is typically taken as the extrapolated onset temperature of the endothermic melting peak.[13]

Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of the 5-Bromopyridin-2-ol sample (typically 1-5 mg) into a DSC pan (e.g., aluminum).

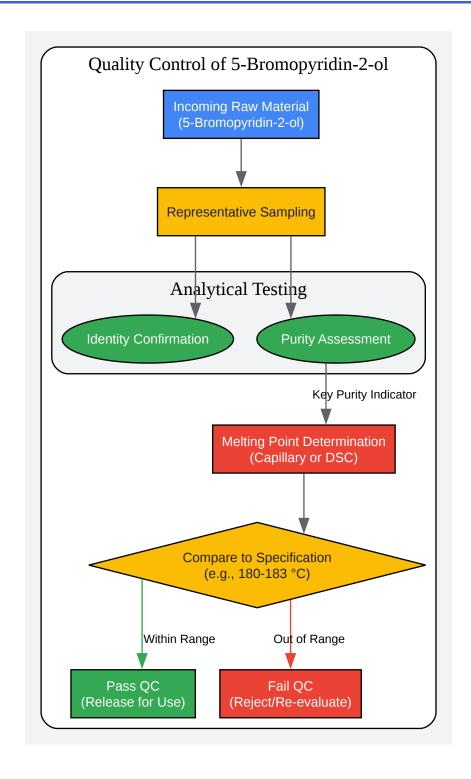


- Seal the pan with a lid.
- Instrument Setup:
 - Place the sealed sample pan in the sample cell of the DSC instrument and an empty, sealed reference pan in the reference cell.[14] This differential setup is crucial for precise measurements.[11]
 - Program the instrument with the desired temperature profile. This typically includes an
 initial equilibration period, followed by a linear temperature ramp (e.g., 5-10°C/min)
 through the expected melting range.
- Data Acquisition and Analysis:
 - Initiate the temperature program. The instrument will record the differential heat flow between the sample and the reference as a function of temperature.
 - The melting of the sample will appear as an endothermic peak on the resulting thermogram.
 - Analyze the data using the instrument's software to determine the onset temperature of the peak, which corresponds to the melting point. The area under the peak can be integrated to calculate the enthalpy of fusion.

Quality Control Workflow

The determination of the melting point is a critical step in the quality control (QC) process for chemical reagents like **5-Bromopyridin-2-ol**, ensuring identity and purity before use in research or development.





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